

# GSK2837808A: Technical Support & Solution Preparation Guide

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## Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B607809

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the preparation, storage, and troubleshooting of **GSK2837808A** stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **GSK2837808A**?

**GSK2837808A** is a potent and selective inhibitor of lactate dehydrogenase A (LDHA).[1][2] Its chemical formula is C<sub>31</sub>H<sub>25</sub>F<sub>2</sub>N<sub>5</sub>O<sub>7</sub>S, with a molecular weight of approximately 649.62 g/mol . [2][3][4]

Q2: Which solvent is recommended for preparing **GSK2837808A** stock solutions?

Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing **GSK2837808A** stock solutions due to its high solubility.[2][4][5] It is also soluble in Dimethylformamide (DMF).[3] The compound is only slightly soluble or insoluble in ethanol and water.[3][4]

## Data Presentation: Solubility and Storage

For optimal experimental outcomes, refer to the following tables for solubility and storage information.

Table 1: Solubility of **GSK2837808A**

Solvent	Solubility	Molar Concentration (Approx.)	Notes
DMSO	$\geq 100$ mg/mL[2]	$\sim 153.93$ mM[2]	Use fresh, moisture-free DMSO. Sonication or heating may be required to aid dissolution.[1][5]
DMF	30 mg/mL[3]	$\sim 46.18$ mM	N/A
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/mL[3]	$\sim 0.51$ mM	N/A
Ethanol	Slightly soluble[3]	N/A	Not recommended for high-concentration stock solutions.
Water	Insoluble[4]	N/A	Not a suitable solvent.

Table 2: Storage and Stability of Stock Solutions

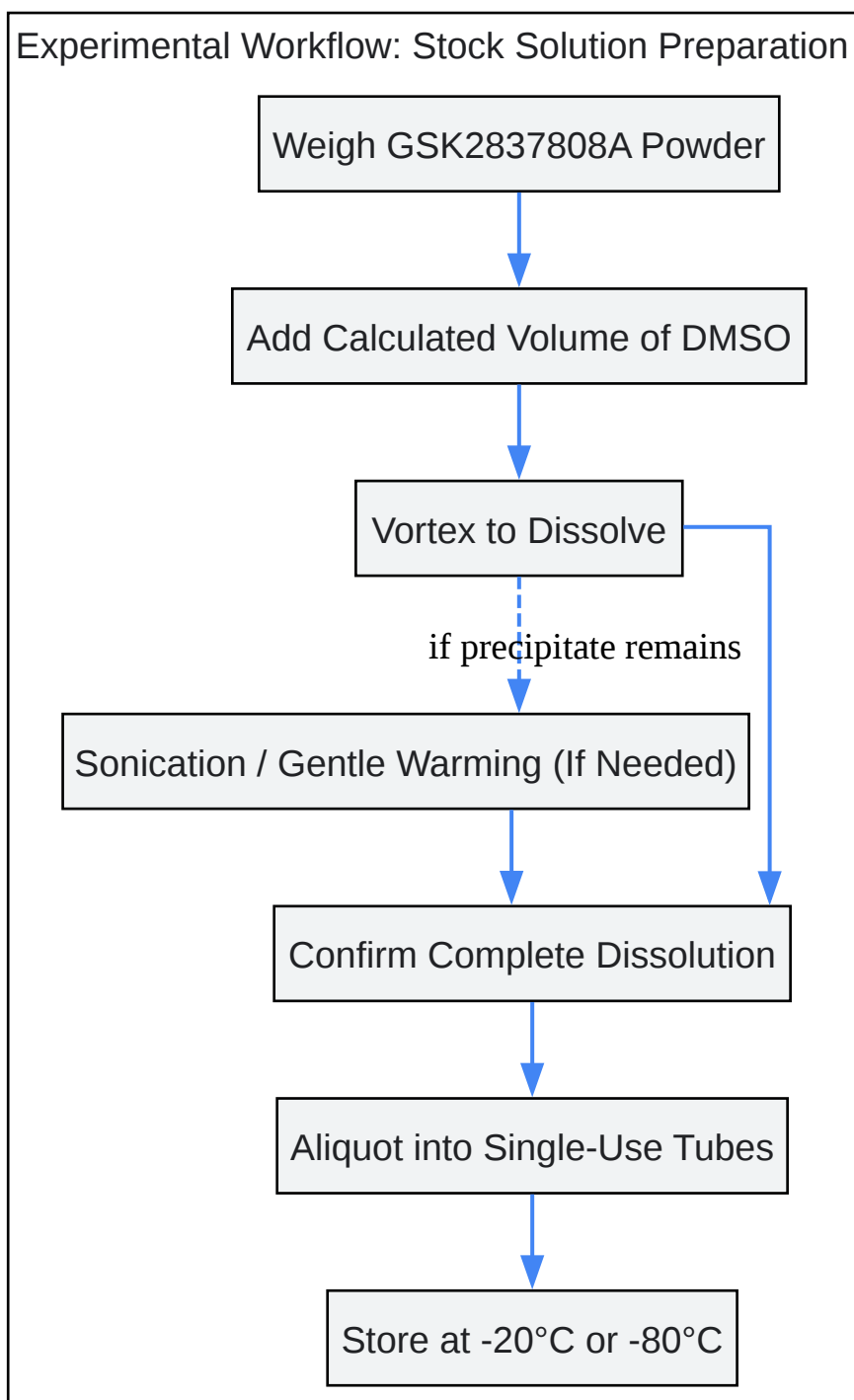
Storage Temperature	Stability	Recommendations
-20°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1][4]
-80°C	Up to 2 years[1]	Preferred for long-term storage.[1]

## Experimental Protocols

### Protocol for Preparing a 10 mM DMSO Stock Solution

- **Weigh the Compound:** Accurately weigh the desired amount of **GSK2837808A** solid powder. For example, to prepare 1 mL of a 10 mM solution, you would need 6.496 mg of the compound.

- **Add Solvent:** Add the calculated volume of fresh, high-quality DMSO to the solid compound. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution vigorously. If precipitation or cloudiness persists, sonication or gentle warming (e.g., in a 37°C water bath) can be used to facilitate complete dissolution.[\[1\]](#)[\[5\]](#)
- **Aliquot for Storage:** To prevent degradation from multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.[\[1\]](#)[\[4\]](#)
- **Store Properly:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)



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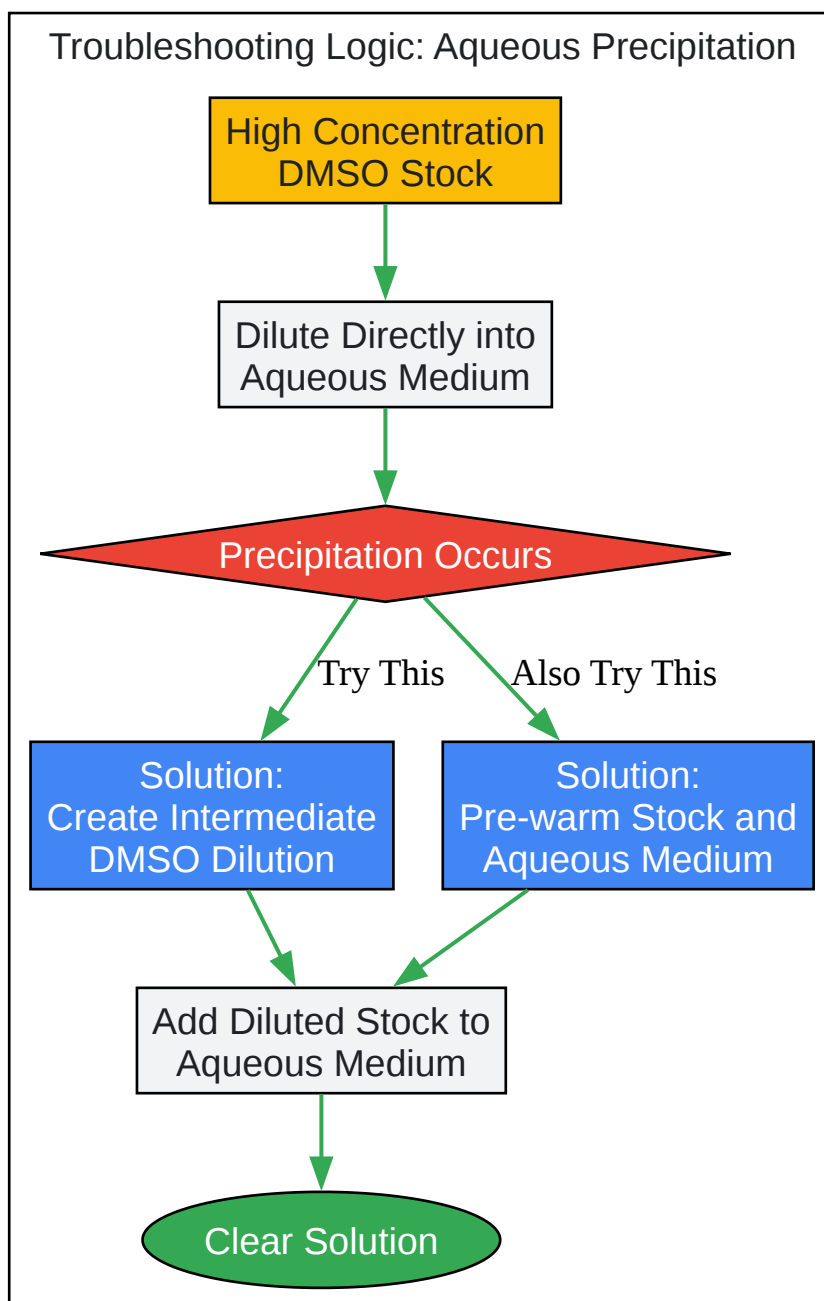
Caption: Workflow for preparing **GSK2837808A** stock solution.

## Troubleshooting Guide

Q3: My compound precipitated when I diluted the DMSO stock into my aqueous buffer/media. What should I do?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium.

- **Solution 1: Intermediate Dilution:** First, dilute the high-concentration DMSO stock to an intermediate concentration (e.g., 1 mM) with DMSO. Then, add this intermediate stock to your aqueous buffer or cell culture medium.[\[5\]](#)
- **Solution 2: Pre-warming:** To avoid precipitation caused by temperature shock, pre-warm both your stock solution aliquot and the destination buffer/medium to 37°C before dilution.[\[5\]](#)
- **Solution 3: Increase Final DMSO Concentration:** Ensure the final concentration of DMSO in your working solution is sufficient to maintain solubility, but low enough to not affect your experimental system.



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Caption: Logic for resolving precipitation issues.

Q4: For in vivo experiments, how should I prepare the working solution?

For in vivo studies, working solutions should be freshly prepared on the day of use.[1]

Formulations often involve a multi-solvent system to ensure bioavailability and stability.

- Example Formulation 1: A vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline has been used.[5] To prepare, add the DMSO stock solution to PEG300 and mix, then add Tween-80 and mix, and finally add saline to the final volume.[1]
- Example Formulation 2: For some applications, the DMSO stock can be diluted in corn oil.[2]  
[6]

It is critical to note that in vivo formulations can vary, and it is recommended to optimize them based on the specific experimental conditions and animal model.[5]

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